

An In-depth Technical Guide to Cadmium Isotopes and their Radioactive Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **cadmium** (Cd) isotopes, with a particular focus on their radioactive properties. The information presented herein is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and related fields where the unique characteristics of **cadmium** isotopes are of interest.

Core Properties of Cadmium Isotopes

Cadmium (atomic number 48) is a chemical element with multiple isotopes, which are variants of a particular chemical element that differ in neutron number. Naturally occurring **cadmium** is a mixture of eight isotopes, some of which are stable, while others are radioactive with extremely long half-lives.^{[1][2]} In addition to these, a number of synthetic radioactive isotopes of **cadmium** have been produced and characterized.

The radioactive isotopes of **cadmium** decay through various modes, including beta decay (β^-), electron capture (EC), and double beta decay ($\beta^-\beta^-$).^{[1][2]} The decay of these isotopes results in the emission of particles and/or radiation, leading to the formation of isotopes of other elements, primarily silver (Ag) and indium (In).^[2]

Quantitative Data Summary

The following table summarizes the key nuclear properties of various **cadmium** isotopes.

Isotope	Atomic Mass (amu)	Natural Abundance (%)	Half-Life	Decay Mode(s)	Decay Energy (MeV)
Stable Isotopes					
¹⁰⁶ Cd	105.906459	1.25	Stable	-	-
¹⁰⁸ Cd	107.904184	0.89	Stable	-	-
¹¹⁰ Cd	109.9030021	12.49	Stable	-	-
¹¹¹ Cd	110.9041781	12.80	Stable	-	-
¹¹² Cd	111.9027578	24.13	Stable	-	-
¹¹⁴ Cd	113.9033585	28.73	Stable	-	-
Naturally Occurring Radioactive Isotopes					
¹¹³ Cd	112.9044017	12.22	8.04 x 10 ¹⁵ years	β ⁻	0.316
¹¹⁶ Cd	115.904756	7.49	2.9 x 10 ¹⁹ years	β ⁻ β ⁻	Not specified
Key Synthetic Radioactive Isotopes					
¹⁰⁷ Cd	106.90661	-	6.50 hours	EC	Not specified
¹⁰⁹ Cd	108.904982	-	461.3 days	EC	0.214
^{111m} Cd	-	-	48.54 minutes	Isomeric Transition (IT), β ⁻	0.396 (IT)
^{113m} Cd	112.9044017	-	13.9 years	β ⁻ , IT	0.580 (β ⁻), 0.264 (IT)

^{115}Cd	114.905431	-	53.46 hours	β^-	1.446
$^{115\text{m}}\text{Cd}$	-	-	44.6 days	β^- , IT	1.627 (β^-)
^{117}Cd	116.907228	-	2.49 hours	β^-	Not specified

Radioactive Properties of Key Cadmium Isotopes

Several radioactive isotopes of **cadmium** are of particular interest due to their decay characteristics and potential applications.

Cadmium-109 (^{109}Cd)

With a half-life of 461.3 days, ^{109}Cd decays via electron capture to an excited state of silver-109 ($^{109\text{m}}\text{Ag}$), which then decays to the stable ^{109}Ag with the emission of an 88 keV gamma ray.[3] [4] This distinct gamma emission makes ^{109}Cd a valuable calibration source for gamma-ray detectors and a source for X-ray fluorescence (XRF) analysis.[4]

Cadmium-113 (^{113}Cd) and Cadmium-113m ($^{113\text{m}}\text{Cd}$)

Naturally occurring ^{113}Cd is a beta emitter with an exceptionally long half-life of 8.04×10^{15} years, decaying to indium-113 (^{113}In).[1][2] Its metastable isomer, $^{113\text{m}}\text{Cd}$, has a much shorter half-life of 13.9 years.[2] $^{113\text{m}}\text{Cd}$ decays primarily through beta emission to ^{113}In , but also has a small branch (0.14%) for isomeric transition to the ground state of ^{113}Cd . [5]

Cadmium-115 (^{115}Cd) and Cadmium-115m ($^{115\text{m}}\text{Cd}$)

^{115}Cd is a beta emitter with a half-life of 53.46 hours, decaying to indium-115 (^{115}In).[2][6] Its metastable isomer, $^{115\text{m}}\text{Cd}$, has a longer half-life of 44.6 days and also undergoes beta decay to ^{115}In . [2]

Experimental Protocols

This section details methodologies for key experiments involving **cadmium** isotopes.

Production of Cadmium-109

^{109}Cd can be produced by proton bombardment of a silver target. A common method involves the $^{109}\text{Ag}(p,n)^{109}\text{Cd}$ reaction in a cyclotron.

Protocol for ^{109}Cd Production:

- **Target Preparation:** A target of natural or enriched ^{109}Ag is prepared. This can be in the form of a thin foil or electroplated onto a suitable backing material like copper.
- **Irradiation:** The silver target is irradiated with a proton beam of a specific energy (e.g., 14 MeV) in a cyclotron.[7] The beam current and irradiation time are optimized to achieve the desired ^{109}Cd activity.
- **Target Dissolution:** After irradiation, the target is dissolved in a suitable acid, typically nitric acid.
- **Radiochemical Separation:** The ^{109}Cd is then chemically separated from the bulk silver target material and any other impurities. This is often achieved using ion exchange chromatography.[7]

Separation of Cadmium Isotopes by Ion Exchange Chromatography

Ion exchange chromatography is a widely used technique for separating **cadmium** isotopes from other elements.

Protocol for **Cadmium** Separation:

- **Resin Preparation:** An anion exchange resin (e.g., AG 1-X8) is packed into a chromatography column and pre-conditioned with an appropriate acid solution (e.g., hydrochloric acid).[8]
- **Sample Loading:** The dissolved sample containing **cadmium** is loaded onto the column.
- **Elution of Impurities:** A series of acid washes with varying concentrations are passed through the column to selectively elute interfering elements. For example, copper can be eluted with 2 M HCl, while **cadmium** is retained.[9]
- **Elution of **Cadmium**:** **Cadmium** is then eluted from the column using a different eluent, such as 1 N nitric acid.[9] The collected fraction contains the purified **cadmium** isotopes.

Measurement of Half-Life using Gamma Spectroscopy

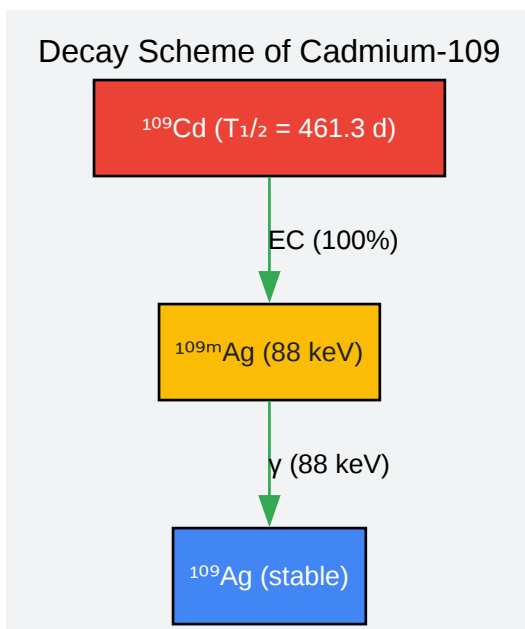
The half-life of a gamma-emitting **cadmium** isotope can be determined by measuring the decrease in its activity over time.

Protocol for Half-Life Measurement:

- **Sample Preparation:** A sample of the radioactive **cadmium** isotope is prepared in a suitable geometry for counting.
- **Initial Measurement:** The sample is placed in a shielded gamma-ray detector (e.g., a High-Purity Germanium detector) and the gamma-ray spectrum is acquired for a defined period. The net counts in the characteristic gamma-ray peak of the isotope are recorded.
- **Subsequent Measurements:** The measurement is repeated at regular time intervals. The duration of these intervals depends on the expected half-life of the isotope.
- **Data Analysis:** The net peak counts are corrected for background radiation. A decay curve is plotted with the natural logarithm of the net counts versus time. The slope of this linear plot is the decay constant (λ).
- **Half-Life Calculation:** The half-life ($T_{1/2}$) is calculated from the decay constant using the formula: $T_{1/2} = \ln(2) / \lambda$.

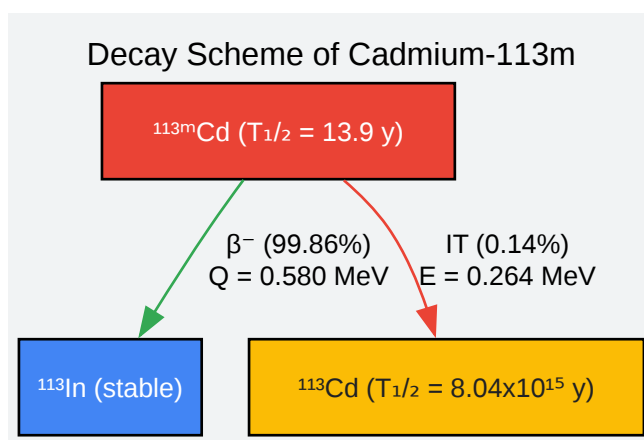
Visualizations

The following diagrams illustrate key processes related to **cadmium** isotopes.



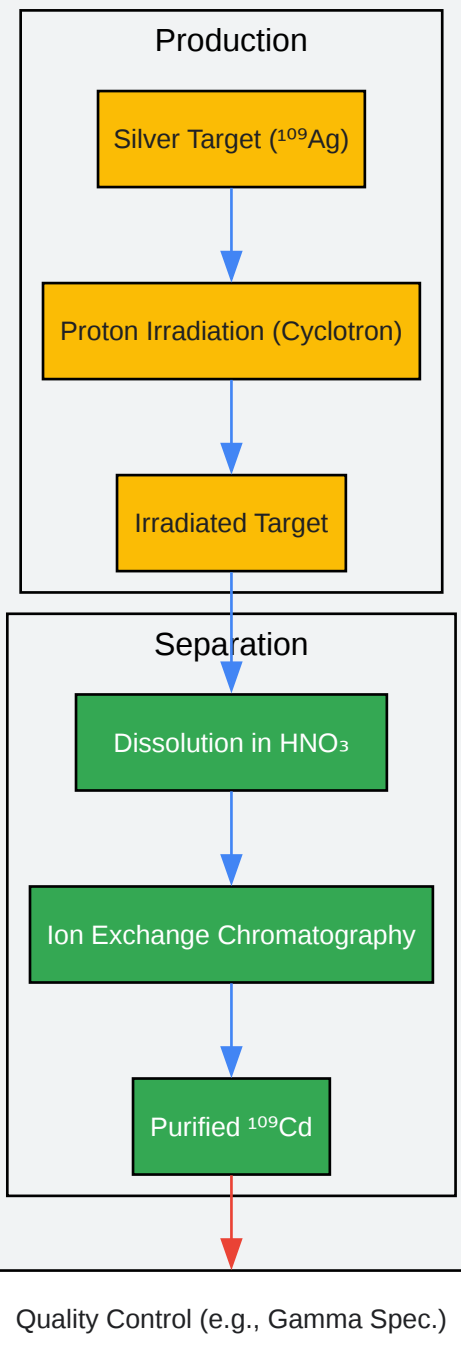
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Caption: Decay path of ^{109}Cd to stable ^{109}Ag .



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Caption: Decay pathways of metastable $^{113\text{m}}\text{Cd}$.

Experimental Workflow for ^{109}Cd Production and Separation[Click to download full resolution via product page](#)

Caption: Workflow for ^{109}Cd production and purification.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Cadmium Isotopes and their Radioactive Properties]. BenchChem, [2025]. [Online PDF]. Available at:
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